

Personal protective equipment for handling Docosahexaenoic acid ethyl ester-d5-1

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Compound of Interest

Compound Name: Docosahexaenoic acid ethyl ester-d5-1

Cat. No.: B12398390

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Essential Safety and Handling Guide for Docosahexaenoic Acid Ethyl Ester-d5-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Docosahexaenoic acid ethyl ester-d5-1**.

Adherence to these procedures is vital for ensuring laboratory safety and proper disposal.

Hazard Identification and Personal Protective Equipment

Docosahexaenoic acid ethyl ester-d5-1 is classified as a highly flammable liquid and vapor that can cause serious eye irritation.^[1] The toxicological properties of this specific deuterated compound have not been thoroughly investigated, warranting cautious handling.

Quantitative Data Summary:

Property	Value	Source
GHS/CLP Classification	Flammable Liquids 2, Eye Irritation 2A	^[1]
Molecular Formula	C24H36O2	^[2] ^[3]
Molecular Weight	356.54 g/mol	^[3]

Recommended Personal Protective Equipment (PPE):

To ensure safety, the following personal protective equipment is mandatory when handling **Docosahexaenoic acid ethyl ester-d5-1**:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields or chemical safety goggles.[2][3][4] A face shield may be necessary depending on the scale of the operation.[5]
- **Hand Protection:** Use compatible, chemical-resistant gloves.[2][6][7] Gloves should be inspected before use and changed immediately if contaminated.[3]
- **Skin and Body Protection:** A lab coat is required to prevent skin contact.[7] For larger quantities or procedures with a higher risk of splashing, impervious clothing may be necessary.[3][4]
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[2][6][8] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2][4]

Operational and Disposal Plans

Step-by-Step Handling and Storage Protocol:

- **Preparation:** Before handling, ensure all necessary PPE is correctly worn. Prepare the work area within a chemical fume hood and ensure an eye wash station and safety shower are readily accessible.[2]
- **Handling:**
 - Avoid contact with skin, eyes, and clothing.[2][6][9]
 - Do not inhale vapors or mists.[2][6]
 - Keep the container tightly closed when not in use.[1][9]

- Keep away from heat, sparks, open flames, and other ignition sources.[1][6] No smoking.
[1][6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][6]
- Ground and bond the container and receiving equipment to prevent static discharge.[1][6]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[2][8]
 - Recommended storage temperature is 2–8 °C.[6][8]
 - Store away from incompatible substances such as oxidizing agents.[6]
 - Due to its hygroscopic nature, handle under a dry, inert atmosphere like nitrogen or argon to prevent moisture absorption.[10]

Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of flowing water for at least 15 minutes, holding eyelids apart.[2] Seek immediate medical attention.[2][7]
- Skin Contact: Remove contaminated clothing immediately.[2][4] Wash the affected area with soap and plenty of water for at least 15 minutes.[2][7] Seek medical attention if irritation persists.[7]
- Inhalation: Move the person to fresh air.[4][7] If breathing is difficult, provide oxygen and seek immediate medical attention.[4][7]
- Ingestion: Do not induce vomiting.[4][7] Rinse the mouth with water and seek immediate medical attention.[4][7][9]
- Spills: Evacuate the area.[5][9] Remove all ignition sources.[9] Ventilate the area.[8] Contain the spill using non-combustible absorbent materials like sand or earth.[5] Collect the absorbed material in a suitable, closed container for disposal.[2][8]

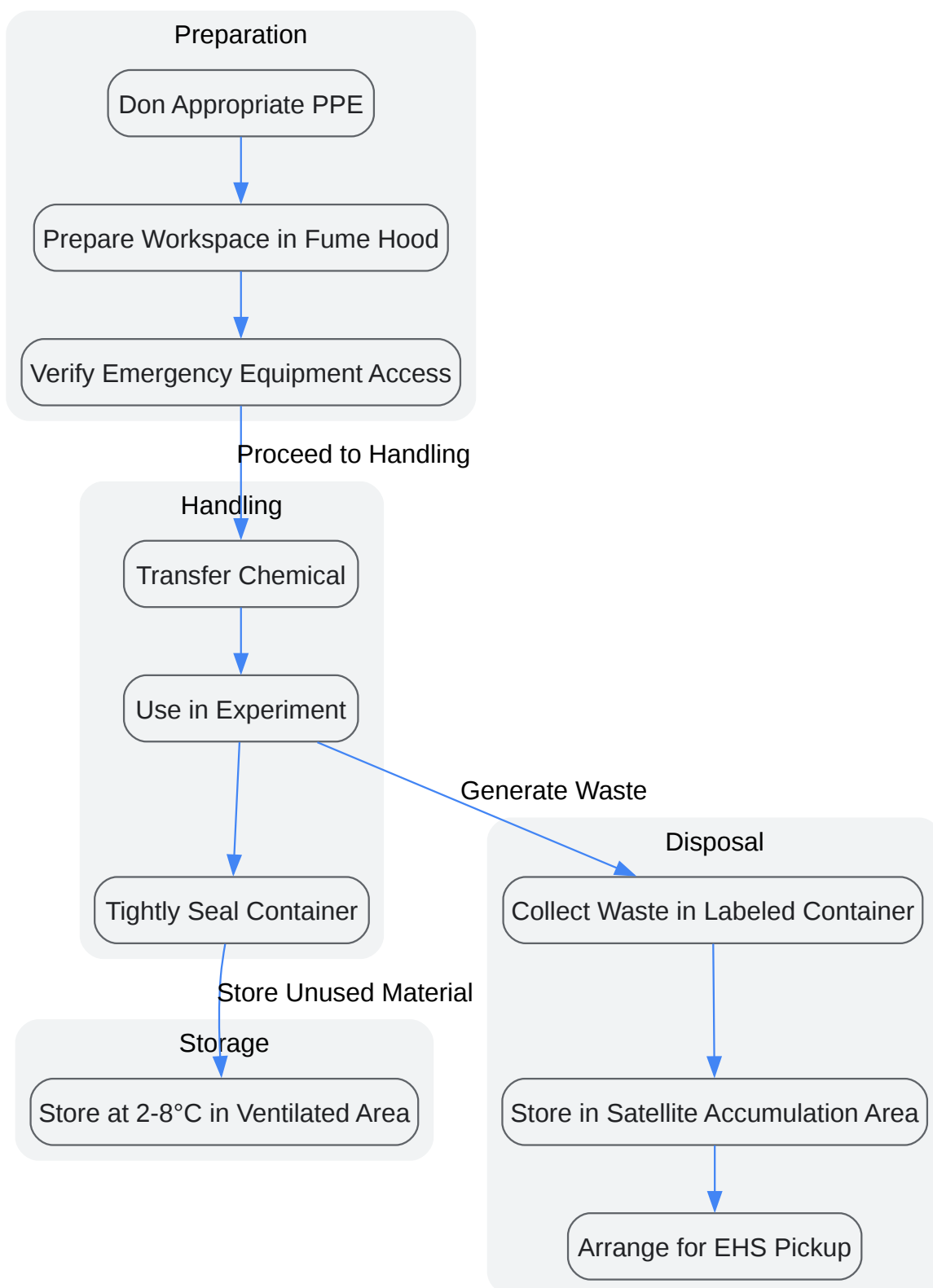
Disposal Plan:

Docosahexaenoic acid ethyl ester-d5-1 should be treated as hazardous chemical waste.[7]

- Waste Collection:
 - Collect waste in a clearly labeled, tightly sealed container.[7][11] The label should include "Hazardous Waste" and the full chemical name.[7]
 - Do not mix with other types of waste.[12]
- Waste Storage:
 - Store the waste container in a designated, well-ventilated satellite accumulation area, away from incompatible materials.[7][11]
- Final Disposal:
 - Disposal must be carried out by a licensed waste disposal company.[11][12] Follow your institution's procedures for requesting a hazardous waste pickup from the Environmental Health and Safety (EHS) department.[7]
 - Do not dispose of down the drain or in regular trash.[7]

Workflow Visualization

The following diagram illustrates the standard workflow for handling **Docosahexaenoic acid ethyl ester-d5-1** in a laboratory setting.



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